

Essential Safety and Operational Guide for 1-(2-Pyrimidinyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Pyrimidinyl)piperazine

Cat. No.: B151936

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This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **1-(2-Pyrimidinyl)piperazine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **1-(2-Pyrimidinyl)piperazine**
- Synonyms: 2-(1-Piperazinyl)pyrimidine, 1-PP
- CAS Number: 20980-22-7

Hazard Identification and Classification

1-(2-Pyrimidinyl)piperazine is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B / 2	Danger / Warning	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation
Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed
Skin Sensitization	-	-	May cause an allergic skin reaction[1]
Hazardous to the Aquatic Environment (Long-term)	-	-	H412: Harmful to aquatic life with long lasting effects[1]

Data sourced from multiple safety data sheets. The exact classification may vary slightly between suppliers.[1][2][3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure risk.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A full-face shield is recommended where splashing is possible.[4][5]
Hand Protection	Chemical-resistant, impervious gloves must be worn.[4][5] Nitrile, neoprene, or butyl rubber are recommended materials. Gloves must be inspected prior to use and changed immediately if contaminated.
Body Protection	A lab coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or suit is recommended. Wear fire/flame resistant and impervious clothing.
Respiratory Protection	All handling should be conducted in a certified chemical fume hood. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., type ABEK, EN14387) should be used. A dust mask of type N95 (US) is also suggested.[3]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Avoid the formation of dust and aerosols.[4][5]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[4][7]
- Avoid contact with skin, eyes, and clothing.[6][8]
- Wash hands and any exposed skin thoroughly after handling.[7][8]

- Do not eat, drink, or smoke in the handling area.[1][6]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[5]

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[5][6][7][8]
- Keep away from incompatible materials such as strong oxidizing agents.[7]
- Store in a corrosives area, locked up, and away from foodstuff containers.[5][7]

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][7]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[4][7][8] Wash contaminated clothing before reuse.[4][7]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, including under the eyelids.[4][7] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting.[4][7] Rinse the mouth with water. If the person is conscious, have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][8]

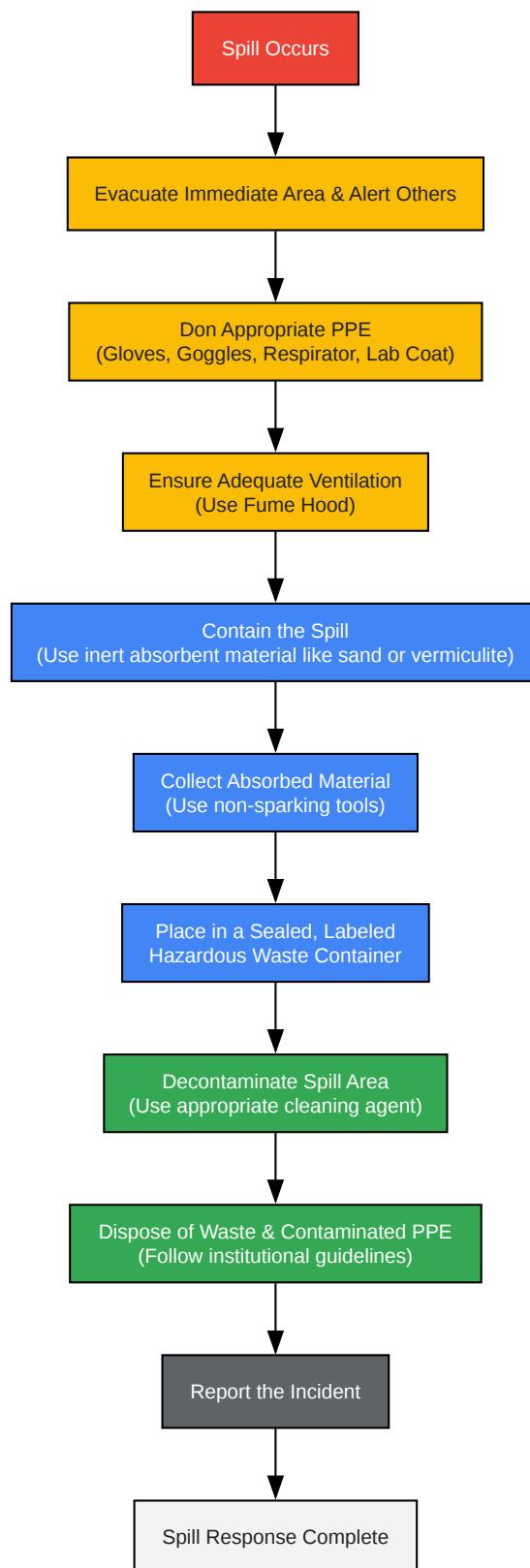
Disposal Plan

All waste containing **1-(2-Pyrimidinyl)piperazine** must be treated as hazardous waste.

- Waste Collection: Collect solid and liquid waste in separate, suitable, and closed containers that are clearly labeled.[5][6]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4][7] Do not empty into drains.[7]
- Contaminated Materials: Decontaminate empty containers before disposal.[6] Absorbent materials used for spills should be collected in a sealed, labeled container for hazardous waste disposal.[9]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a spill of **1-(2-Pyrimidinyl)piperazine**.



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